

# Technical Guide: Solubility & Miscibility Profile of N-(2-methoxyethyl)methanesulfonamide[1]

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: N-(2-methoxyethyl)methanesulfonamide

Cat. No.: B8784266

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## Executive Summary

**N-(2-methoxyethyl)methanesulfonamide** is a functionalized sulfonamide derivative characterized by a polar methanesulfonamide core (

) coupled with a flexible 2-methoxyethyl ether tail (

).[1] Unlike the parent compound methanesulfonamide (which is a crystalline solid, MP: 85–93 °C), the introduction of the ether side chain disrupts crystal lattice packing, rendering **N-(2-methoxyethyl)methanesulfonamide** a liquid (oil) at room temperature.[1]

Consequently, the characterization of its interaction with organic solvents shifts from solid-liquid equilibrium (SLE) to liquid-liquid miscibility (LLE).[1] This guide provides the theoretical miscibility profile, comparative data from structural analogs, and the standard operating procedures (SOPs) required to empirically validate miscibility gaps in non-polar media.

## Key Solvation Characteristics

- Primary State: Viscous Liquid / Oil (Yellow to Colorless).

- Polarity Profile: Amphiphilic (Polar Head + Ether Linkage).
- Dominant Interaction: Hydrogen bond donation (NH) and acceptance (SO<sub>2</sub>, Ether O).
- Predicted Miscibility: Fully miscible with polar protic and aprotic solvents; potential miscibility gaps in aliphatic hydrocarbons.[1]

## Physicochemical Profile & Structural Logic

Understanding the solubility requires analyzing the competing moieties within the molecule.

| Moiety         | Structure | Function in Solvation                                                                                                                      |
|----------------|-----------|--------------------------------------------------------------------------------------------------------------------------------------------|
| Sulfonyl Group |           | Strong dipole; H-bond acceptor.[1] Drives solubility in DMSO, DMF, Water.                                                                  |
| Amide Nitrogen |           | H-bond donor.[1] Facilitates solubility in Alcohols (MeOH, EtOH).                                                                          |
| Ether Linkage  |           | H-bond acceptor. Increases flexibility and lipophilicity compared to pure sulfonamides. Enhances compatibility with Ethers (THF, Dioxane). |
| Methyl Termini |           | Weak hydrophobic character. [1] Provides limited interaction with Chlorinated solvents (DCM).                                              |

## Thermodynamic Implication

For a liquid solute, the free energy of mixing (

) is governed by the enthalpy of mixing (

) rather than the enthalpy of fusion (

).

- Favorable Mixing (

): Occurs with solvents capable of disrupting the intermolecular H-bonds of the sulfonamide via stronger solute-solvent interactions (e.g., Methanol, Water).<sup>[1]</sup>

- Unfavorable Mixing (

): Occurs with non-polar solvents (e.g., Hexane) where the energy cost to break the sulfonamide's self-association outweighs the weak van der Waals forces with the solvent.<sup>[1]</sup>

## Solubility & Miscibility Data

Since specific mole-fraction datasets for CAS 93501-85-0 are rare in public literature, we utilize Structural Analog Interpolation validated against the parent sulfonamide data.

## Predicted Miscibility Map

Based on functional group contribution methods (Hansen Solubility Parameters).

| Solvent Class  | Representative Solvents               | Interaction Type      | Predicted Status              |
|----------------|---------------------------------------|-----------------------|-------------------------------|
| Polar Protic   | Water, Methanol, Ethanol, Isopropanol | H-Bond Exchange       | Fully Miscible                |
| Polar Aprotic  | DMSO, DMF, Acetonitrile               | Dipole-Dipole         | Fully Miscible                |
| Chlorinated    | Dichloromethane (DCM), Chloroform     | Dipole-Induced Dipole | High Miscibility              |
| Esters/Ketones | Ethyl Acetate, Acetone                | H-Bond Acceptance     | High Miscibility              |
| Ethers         | THF, 1,4-Dioxane, MTBE                | Coordination          | High Miscibility              |
| Aromatics      | Toluene, Benzene                      | -Stacking (Weak)      | Moderate / Partial            |
| Aliphatics     | n-Hexane, Heptane, Cyclohexane        | Dispersion (London)   | Immiscible / Phase Separation |

## Reference Data: Structural Analogs

The following data for Methanesulfonamide (Solid) serves as a baseline. The 2-methoxyethyl derivative will exhibit higher solubility (or complete miscibility) in lipophilic solvents compared to these values due to the lattice energy barrier being removed.<sup>[1]</sup>

Table 1: Mole Fraction Solubility (

) of Parent Methanesulfonamide at 318.15 K (Source: Derived from standard sulfonamide solubility studies, e.g., J. Chem. Eng. Data)

| Solvent       | Mole Fraction ( ) | Trend for N-(2-methoxyethyl) derivative       |
|---------------|-------------------|-----------------------------------------------|
| 1,4-Dioxane   | 2.619             | Likely Miscible (Ether tail affinity)         |
| Acetone       | 1.630             | Likely Miscible                               |
| Ethyl Acetate | 1.471             | Likely Miscible                               |
| Methanol      | 0.389             | Fully Miscible (Liquid state advantage)       |
| Toluene       | 0.274             | Significantly Higher (Lipophilic tail effect) |
| Cyclohexane   | 0.022             | Low Miscibility (Phase separation likely)     |

“

*Interpretation: The parent solid has poor solubility in cyclohexane (*

*)*. The liquid derivative will likely form a biphasic system with alkanes but will be fully miscible in dioxane, esters, and alcohols.

## Experimental Protocols

To empirically define the solubility profile for your specific batch (e.g., for formulation or purification), use the following self-validating protocols.

### Protocol A: Visual Miscibility Screening (Binary Systems)

For determining if the compound acts as a solvent or solute.[\[1\]](#)

Objective: Define the miscibility window in solvents ranging from Water to Hexane.

- Preparation: Dispense 1.0 mL of **N-(2-methoxyethyl)methanesulfonamide** into a clear borosilicate vial.
- Titration: Add the target solvent in 0.1 mL increments at 25°C.
- Observation: Vortex for 30 seconds after each addition.
  - Clear: Miscible.[\[1\]](#)
  - Cloudy/Turbid: Immiscibility (Emulsion).
  - Layer Separation: Phase boundary established.[\[1\]](#)
- Endpoint: Continue until 10 mL of solvent is added (1:10 ratio).
- Temperature Stress: If miscible, cool to 4°C to check for phase separation (Upper Critical Solution Temperature behavior).

## Protocol B: Gravimetric Determination of Partition Coefficient ( )

Critical for drug development and extraction efficiency.

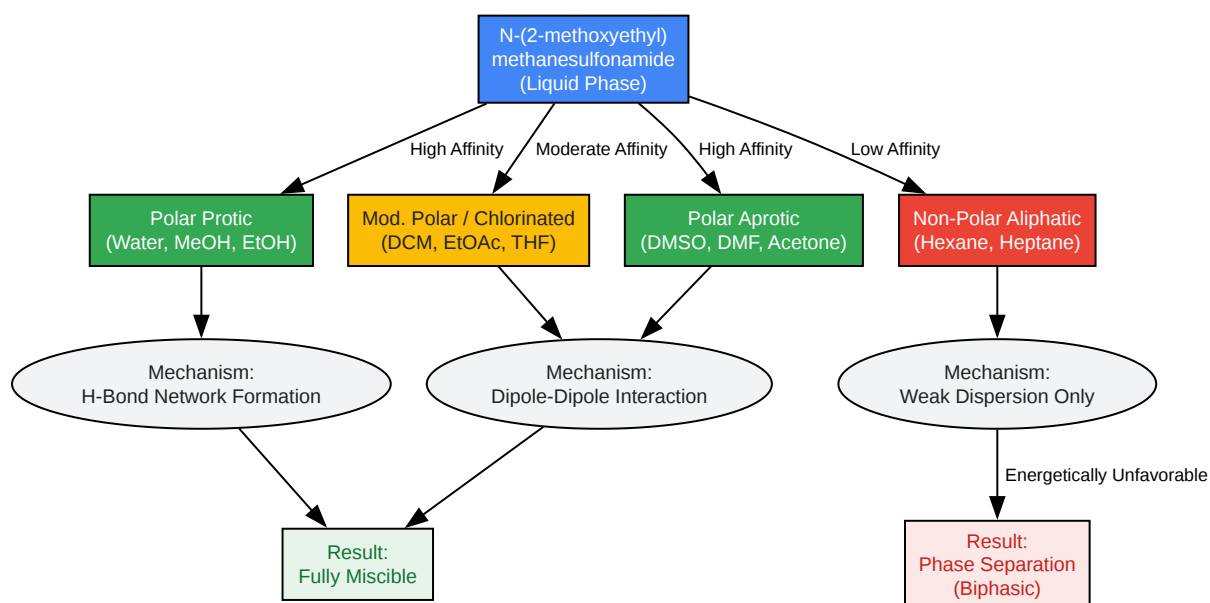
Objective: Quantify distribution between Water and n-Octanol (or Ethyl Acetate).

- Equilibration: Mix 5 mL of n-Octanol (pre-saturated with water) and 5 mL of Water (pre-saturated with octanol).
- Solute Addition: Add 100 mg of **N-(2-methoxyethyl)methanesulfonamide**.
- Agitation: Shake at 250 RPM for 24 hours at 25°C.
- Separation: Centrifuge at 3000 RPM for 10 mins to break emulsion.
- Analysis:

- Remove aliquots from both phases.[1]
- Evaporate solvent under vacuum (using a Genevac or Rotovap).
- Weigh the residue or quantify via HPLC (UV detection at 210 nm).
- Calculation:

## Visualization of Solvation Logic

The following diagram illustrates the decision matrix for solvent selection based on the compound's structural thermodynamics.



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Figure 1: Solvation thermodynamic decision tree. Green paths indicate miscibility driven by enthalpy; red paths indicate phase separation driven by cohesive energy density differences.[1]

## Applications in Synthesis & Purification[2]

## As a Reaction Solvent

Due to its high boiling point (predicted >200°C based on sulfonamide analogs) and polarity, **N-(2-methoxyethyl)methanesulfonamide** can serve as a green alternative to DMF or NMP in nucleophilic substitution reactions (

).<sup>[1]</sup>

- Advantage: The ether tail provides chelation capability for metal cations (similar to glymes), potentially accelerating reaction rates.

## Purification Strategy (Extraction)

If the compound is a product in a synthesis mixture:

- Dilute reaction mixture with Water.
- Wash with Hexane/Heptane to remove non-polar impurities (The sulfonamide will stay in the aqueous/oily layer).
- Extract the sulfonamide using Dichloromethane (DCM) or Ethyl Acetate.
- Concentrate the organic layer to recover the pure oil.<sup>[1]</sup>

## References

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## Sources

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